

# Physical properties of 1-Octyn-3-OL boiling point and density

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## Compound of Interest

Compound Name: 1-Octyn-3-OL

Cat. No.: B1346985

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An In-depth Technical Guide to the Physical Properties of **1-Octyn-3-OL**: Boiling Point and Density

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling point and density of **1-octyn-3-ol**, including experimental protocols for their determination.

## Physical Properties of 1-Octyn-3-OL

**1-Octyn-3-ol** is a secondary alcohol and a terminal alkyne, characteristics that influence its physical properties. The following table summarizes its key physical data.

Physical Property	Value	Conditions
Boiling Point	169.60 °C	@ 760.00 mmHg (estimated) <a href="#">[1]</a>
83 °C	@ 19 mmHg	<a href="#">[2]</a>
182 °C	Not specified	
Density	0.864 g/mL	@ 25 °C
0.87 g/mL	@ 20/20 °C	

# Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling point and density relies on established laboratory techniques. The following sections detail the methodologies for these measurements.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several methods can be employed for its determination.

1. Distillation Method: This is a common and accurate method for determining the boiling point of a liquid.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
  - The temperature at which the liquid is consistently condensing and dripping into the receiving flask is recorded as the boiling point. It is important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

2. Capillary Tube Method (Siwoloboff Method): This micro-method is suitable for small quantities of liquid.

- Apparatus: A capillary tube (sealed at one end), a small test tube, a thermometer, and a heating bath (e.g., oil bath).

- Procedure:
  - A small amount of the liquid is placed in the test tube.
  - A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
  - The test tube is attached to a thermometer and immersed in a heating bath.
  - The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will bubble out.
  - The heating is stopped when a steady stream of bubbles emerges from the capillary tube.
  - As the liquid cools, the point at which the liquid is drawn back into the capillary tube is the boiling point of the liquid at the prevailing pressure.

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is typically measured in grams per milliliter (g/mL).

1. Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.<sup>[3]</sup>

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - It is then filled with the liquid (**1-octyn-3-ol**), ensuring no air bubbles are trapped, and the excess liquid is removed. The outside of the pycnometer is carefully dried.
  - The filled pycnometer is weighed again.
  - The temperature of the liquid is recorded.

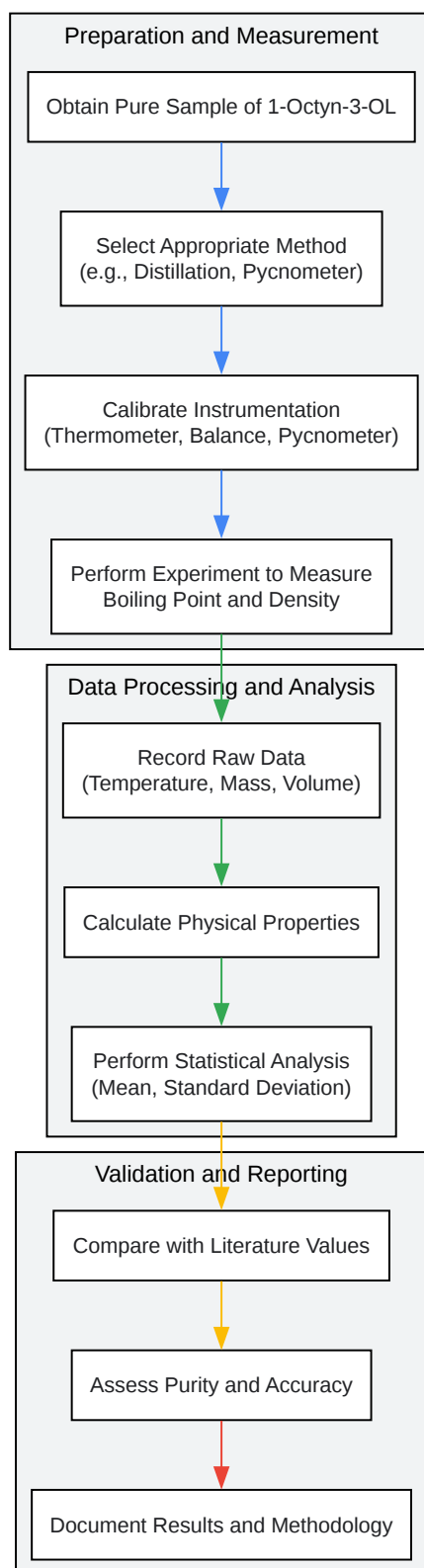
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

2. Hydrometer Method: A hydrometer is an instrument used to measure the relative density of liquids based on the concept of buoyancy.<sup>[4]</sup>

- Apparatus: A hydrometer, a graduated cylinder large enough to float the hydrometer.
- Procedure:
  - The liquid is poured into the graduated cylinder.
  - The hydrometer is gently lowered into the liquid until it floats freely.
  - The point at which the surface of the liquid touches the scale on the hydrometer stem indicates the density of the liquid. The reading should be taken at the bottom of the meniscus.

## Workflow and Logical Relationships

The determination of physical properties follows a logical sequence of steps, from sample preparation to data analysis and comparison with literature values.



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Caption: Workflow for the Determination of Physical Properties.

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